

Technical Guide: Research Applications of 4-Amino-2,5-difluorophenol

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Compound of Interest

Compound Name: 4-Amino-2,5-difluorophenol

CAS No.: 120103-19-7

Cat. No.: B058541

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Executive Summary

4-Amino-2,5-difluorophenol (CAS 120103-19-7) is a specialized fluorinated aromatic building block that serves as a critical intermediate in the synthesis of bioactive small molecules and high-performance polymers. Its structural uniqueness lies in the para-relationship between the amino and hydroxyl groups, flanked by fluorine atoms at the 2 and 5 positions.

This substitution pattern imparts distinct electronic properties: the fluorine atoms significantly increase the acidity of the phenolic hydroxyl group (lowering pKa) while reducing the nucleophilicity of the amine via inductive electron withdrawal. Researchers utilize this "electronic push-pull" to achieve regioselective functionalization in the development of IRE1 kinase modulators, fluorinated polyimides, and agrochemical bioisosteres.

This guide details the mechanistic rationale, experimental protocols, and safety considerations for deploying this compound in advanced research.

Chemical Profile & Reactivity Analysis

Understanding the electronic landscape of **4-Amino-2,5-difluorophenol** is prerequisite to successful synthetic design.

Property	Value / Characteristic	Implication for Synthesis
CAS Number	120103-19-7	Unique identifier for procurement.
Molecular Formula	C ₆ H ₅ F ₂ NO	MW: 145.11 g/mol . [1] [2] [3]
Acidity (Phenol)	High (pKa est. ~7.5 - 8.0)	The 2,5-difluoro substitution stabilizes the phenoxide anion, facilitating O-arylation (S _N Ar) under mild basic conditions.
Nucleophilicity (Amine)	Moderate/Low	Inductive effect of Fluorine reduces lone pair availability compared to non-fluorinated aniline, reducing competing N-arylation during ether synthesis.
Metabolic Stability	High	Fluorine blocks C-H oxidation sites (C2/C5), extending the half-life of derived drug scaffolds.

Application I: Medicinal Chemistry (Kinase Inhibitors)

The primary pharmaceutical application of **4-Amino-2,5-difluorophenol** is in the synthesis of Phenoxyipyridylpyrimidine derivatives, specifically targeting the Inositol-Requiring Enzyme 1 (IRE1) pathway. The compound serves as the "warhead" or binding core, where the difluorophenol moiety acts as a bioisostere that enhances binding affinity through hydrogen bonding and hydrophobic interactions.

Mechanistic Insight: Regioselective S_NAr Coupling

In the synthesis of kinase inhibitors, the challenge is often coupling the phenol to a heteroaryl halide (e.g., chloropyrimidine) without protecting the amine. Due to the electron-withdrawing nature of the fluorine atoms, the phenol becomes more acidic, allowing for selective deprotonation and O-arylation over N-arylation.

Experimental Protocol: Synthesis of Phenoxypyridyl Scaffolds

Objective: Couple **4-Amino-2,5-difluorophenol** to a 4,6-dichloropyrimidine derivative via an ether linkage.

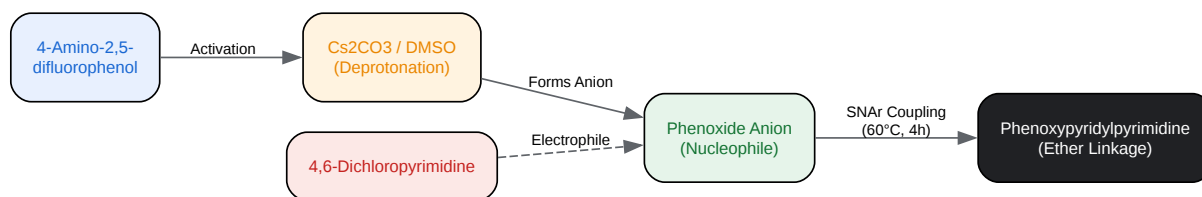
Reagents:

- **4-Amino-2,5-difluorophenol** (1.0 eq)
- 4,6-Dichloropyrimidine (1.1 eq)
- Cesium Carbonate (Cs_2CO_3) (2.0 eq)
- Solvent: DMSO or DMF (Anhydrous)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried reaction flask with **4-Amino-2,5-difluorophenol** (1.0 eq) and Cs_2CO_3 (2.0 eq) in anhydrous DMSO (0.2 M concentration).
- Activation: Stir at room temperature for 30 minutes. The base deprotonates the phenol to form the phenoxide anion. Note: The solution typically darkens.
- Addition: Add 4,6-dichloropyrimidine (1.1 eq) dropwise.
- Reaction: Heat the mixture to 60°C for 4-6 hours. Monitor via LC-MS for the formation of the mono-substituted ether product.
- Workup: Dilute with ethyl acetate, wash with water (3x) to remove DMSO, and dry over Na_2SO_4 .
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Pathway Visualization (IRE1 Modulator Synthesis)



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Figure 1: Regioselective synthesis workflow for phenoxyphenylpyrimidine scaffolds. The protocol leverages the acidity of the fluorinated phenol for selective O-arylation.

Application II: Material Science (Fluorinated Polyimides)

In material science, **4-Amino-2,5-difluorophenol** is utilized as a functional monomer for fluorinated polyimides. The incorporation of fluorine atoms lowers the dielectric constant (low-k materials) and reduces water absorption, critical for microelectronics. The hydroxyl group provides a site for thermal crosslinking or post-polymerization functionalization, enhancing the glass transition temperature (T_g).

Polymerization Strategy

The amine group reacts with dianhydrides (e.g., 6FDA) to form polyamic acid, which is subsequently imidized. The 2,5-difluoro substitution prevents oxidation of the aromatic ring at high processing temperatures.

Experimental Protocol: Poly(hydroxyimide) Synthesis

Objective: Synthesize a fluorinated polyimide precursor.

Reagents:

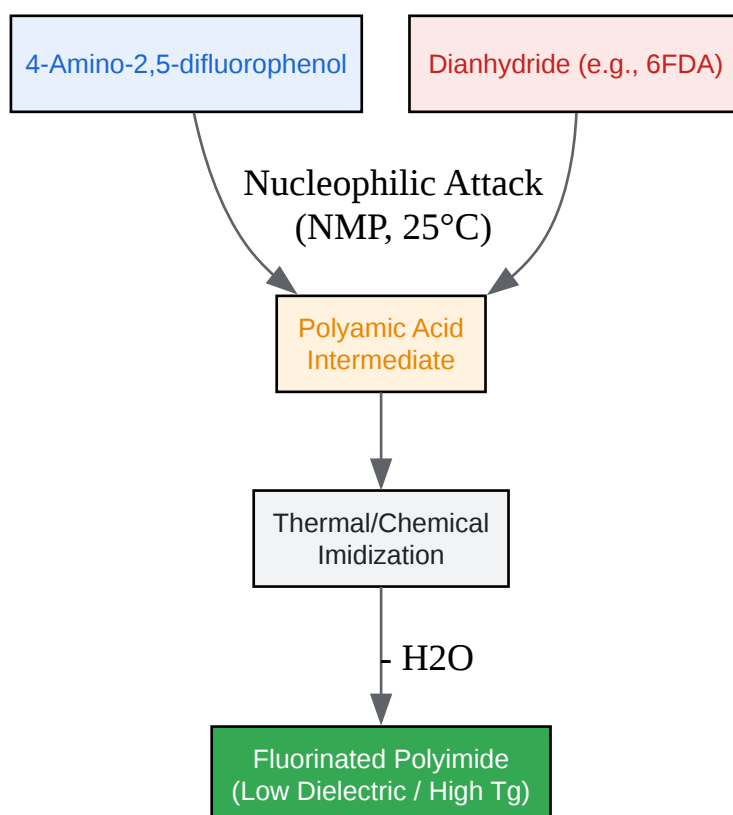
- **4-Amino-2,5-difluorophenol** (2.0 eq - acting as chain terminator or co-monomer)

- 4,4'-(Hexafluoroisopropylidene)diphthalic anhydride (6FDA) (1.0 eq)
- Solvent: NMP (N-Methyl-2-pyrrolidone)

Step-by-Step Methodology:

- Dissolution: Dissolve 6FDA in NMP under nitrogen atmosphere.
- Addition: Add **4-Amino-2,5-difluorophenol** slowly at 0°C.
- Polymerization: Stir at room temperature for 12 hours to form the polyamic acid intermediate.
- Imidization: Add chemical imidization reagents (Acetic anhydride/Pyridine) or perform thermal imidization (stepwise heating to 250°C).
- Precipitation: Pour the viscous solution into methanol to precipitate the polymer fiber.

Polymerization Workflow Diagram



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Figure 2: Synthesis pathway for fluorinated polyimides. The difluorophenol moiety is integrated to enhance thermal stability and electrical properties.

Handling, Safety & Stability

Signal Word: WARNING Hazard Statements: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).

- Storage: Store at 2-8°C under an inert atmosphere (Nitrogen or Argon). The amine is susceptible to oxidation (browning) upon air exposure.
- Solubility: Soluble in DMSO, DMF, Methanol. Sparingly soluble in water.
- PPE: Nitrile gloves, safety goggles, and fume hood usage are mandatory. Avoid contact with strong oxidizing agents.

References

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